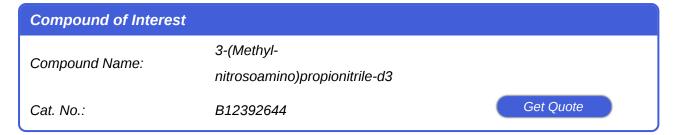


# 3-(Methyl-nitrosoamino)propionitrile-d3 molecular weight

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An In-depth Technical Guide on 3-(Methyl-nitrosoamino)propionitrile-d3

This technical guide provides a focused overview of **3-(Methyl-nitrosoamino)propionitrile-d3**, a deuterated isotopologue of the carcinogen **3-(Methyl-nitrosoamino)propionitrile**. This document is intended for researchers, scientists, and professionals in drug development who are interested in the properties and applications of this compound, likely as a stable isotopelabeled internal standard for quantitative analysis.

## **Core Compound Data**

The key quantitative data for 3-(Methyl-nitrosoamino) propionitrile and its deuterated form are summarized below. This information is crucial for mass spectrometry-based applications and for understanding the physical-chemical properties of these molecules.

Property	3-(Methyl- nitrosoamino)propionitrile	3-(Methyl- nitrosoamino)propionitrile- d3
Molecular Formula	C <sub>4</sub> H <sub>7</sub> N <sub>3</sub> O[1][2][3][4]	C4H4D3N3O[5][6]
Molecular Weight	113.12 g/mol [1][2][3][4][7]	116.14 g/mol [5][6]
Monoisotopic Mass	113.058911855 Da[7]	116.1364 Da[8]
CAS Number	60153-49-3[1][2][4]	1329834-39-0[5][6]

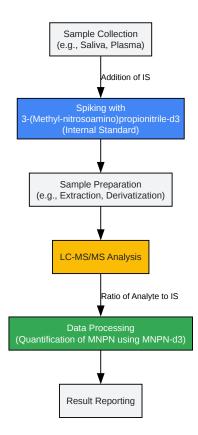


## **Context and Potential Applications**

3-(Methyl-nitrosoamino)propionitrile (MNPN) is recognized as a potent carcinogen.[4][5][6] It has been identified in the saliva of betel quid chewers.[1][4][5][6] The deuterated form, **3-(Methyl-nitrosoamino)propionitrile-d3**, serves as a labeled version of MNPN.[5][6] In analytical chemistry, particularly in studies involving mass spectrometry, stable isotope-labeled compounds are invaluable as internal standards. They allow for precise and accurate quantification of the unlabeled analyte in complex biological matrices by correcting for variations during sample preparation and analysis.

## **Logical Workflow for Quantitative Analysis**

While specific experimental protocols for **3-(Methyl-nitrosoamino)propionitrile-d3** are not readily available in the public domain, a general workflow for its use as an internal standard in a quantitative mass spectrometry-based assay can be logically deduced. The following diagram illustrates this typical workflow.



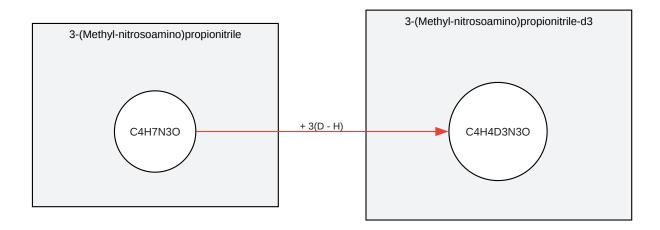


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Caption: A generalized workflow for the use of a stable isotope-labeled internal standard in a quantitative bioanalytical method.

## **Atomic Contributions to Molecular Weight**

The difference in molecular weight between the unlabeled compound and its deuterated isotopologue is due to the substitution of three protium (¹H) atoms with three deuterium (²H or D) atoms. The atomic weight of deuterium is approximately 2.014 Da.[9][10][11][12] The following diagram illustrates the conceptual basis for the mass difference.



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Caption: The isotopic substitution leading to the mass difference between the unlabeled and deuterated compound.

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